

Structural Elucidation of 4-Hydroxy-2-Methoxy-3-Methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Hydroxy-2-methoxy-3-methylbenzaldehyde

Cat. No.: B8548520

[Get Quote](#)

A Multi-Modal Spectroscopic Guide for Regioisomer Differentiation

Part 1: Executive Summary & Strategic Framework

In the development of novel flavorants and pharmaceutical intermediates, the precise structural characterization of polysubstituted benzaldehydes is critical. The molecule **4-hydroxy-2-methoxy-3-methylbenzaldehyde** ($C_9H_{10}O_3$) presents a classic elucidation challenge: distinguishing it from its thermodynamically similar regioisomers, such as 4-hydroxy-3-methoxy-2-methylbenzaldehyde or isovanillin derivatives.

This guide moves beyond basic spectral interpretation. It establishes a self-validating protocol using High-Resolution Mass Spectrometry (HRMS) and 2D Nuclear Magnetic Resonance (NMR) to definitively assign the crowded 1,2,3,4-substitution pattern. The core challenge addressed here is confirming the position of the methyl group relative to the methoxy and aldehyde functionalities, a task where standard 1D NMR often fails due to overlapping substituent effects.

Part 2: Chemical Profile & Theoretical Expectations

Before wet-lab analysis, we establish the theoretical baseline to identify deviations that signal impurities or isomeric scrambling.

Feature	Specification	Structural Implication
Formula	C ₉ H ₁₀ O ₃	5 Degrees of Unsaturation (4 Ring + 1 Carbonyl)
Core	Benzene Ring	Aromatic signals expected
Substituents	-CHO, -OCH ₃ , -CH ₃ , -OH	4 distinct chemical environments
Pattern	1,2,3,4-substituted	Only 2 aromatic protons (Ortho coupling expected)
Key Challenge	Steric Crowding	Potential for restricted rotation (broadening in NMR)

Part 3: Mass Spectrometry (The Foundation)

Objective: Confirm molecular formula and fragmentation pattern to rule out dimers or oxidation products (e.g., benzoic acids).

Experimental Protocol: HRMS (ESI-TOF)

- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI⁻). Phenolic protons ionize readily in negative mode.
- Solvent: Methanol/Water (50:50) with 0.1% Formic Acid.

Data Interpretation[1][2][3][4]

- Molecular Ion ([M-H]⁻): Calculated m/z for C₉H₉O₃ is 165.0552.
- Fragmentation Logic:
 - Loss of Methyl (•CH₃): Common in methoxyarenes (m/z ~150).
 - Loss of CO (-28): Characteristic of phenols/aldehydes.[1]

- Diagnostic Check: If a peak appears at m/z 180+, suspect oxidation to carboxylic acid ($C_9H_{10}O_4$).

Part 4: NMR Spectroscopy (The Evidence)

This section details the definitive assignment. The proximity of the aldehyde (C1), methoxy (C2), and methyl (C3) groups creates a unique "fingerprint" in the Nuclear Overhauser Effect (NOE) spectrum.

1H NMR (Proton) – 600 MHz, DMSO- d_6

DMSO- d_6 is chosen over $CDCl_3$ to slow proton exchange, allowing the phenolic -OH signal to be observed as a sharp singlet.

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
-CHO	10.15	Singlet (s)	1H	Aldehyde proton. Deshielded by anisotropy.
-OH	9.80	Broad (s)	1H	Phenolic proton (exchangeable with D_2O).
Ar-H (6)	7.45	Doublet (d, $J=8.5$ Hz)	1H	Ortho to CHO (deshielded). Couples with H5.
Ar-H (5)	6.70	Doublet (d, $J=8.5$ Hz)	1H	Ortho to OH (shielded by electron donation).
-OCH ₃	3.85	Singlet (s)	3H	Methoxy group.
-CH ₃	2.15	Singlet (s)	3H	Methyl group on aromatic ring.

2D NMR: The "Smoking Gun" for Regiochemistry

Standard ^1H NMR cannot distinguish between the 2-OMe/3-Me (Target) and 2-Me/3-OMe isomers easily. We employ NOESY (Nuclear Overhauser Effect Spectroscopy) to measure spatial proximity.

Critical NOE Correlations (Spatial Connectivity):

- CHO (Pos 1) $\leftrightarrow$ OMe (Pos 2):
 - Observation: Strong cross-peak.
 - Conclusion: The Methoxy group must be at Position 2 (adjacent to Aldehyde). If Methyl were at Position 2, we would see a CHO $\leftrightarrow$ CH₃ correlation instead. This is the definitive proof.
- OMe (Pos 2) $\leftrightarrow$ Me (Pos 3):
 - Observation: Medium cross-peak.
 - Conclusion: Confirms the Methoxy and Methyl groups are neighbors.
- Me (Pos 3) $\leftrightarrow$ OH (Pos 4):
 - Observation: Weak/Broad cross-peak (dependent on H-bonding).
 - Conclusion: Methyl is flanked by Methoxy and Hydroxyl.

HMBC (Heteronuclear Multiple Bond Correlation):

- CHO Proton shows a long-range coupling to C1 (ipso), C2 (bearing OMe), and C6.
- H6 Proton correlates to C1 (Aldehyde carbon) and C4 (Phenolic carbon).

Part 5: Differential Diagnosis (Isomer Exclusion)

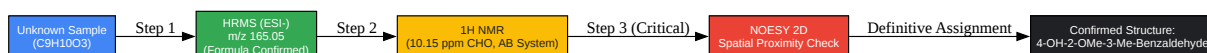
To ensure scientific integrity, we must explicitly rule out the most likely synthetic impurity: 4-hydroxy-3-methoxy-2-methylbenzaldehyde.

Feature	Target Molecule (2-OMe, 3-Me)	Isomer (2-Me, 3-OMe)
NOESY (CHO interaction)	CHO ↔ OMe (Strong)	CHO ↔ Me (Strong)
¹³ C NMR (C2 Shift)	~160 ppm (Oxygenated)	~130 ppm (Alkylated)
Melting Point	Typically lower (steric clash)	Typically higher (better packing)

Part 6: Visualizations

Structural Elucidation Workflow

The following diagram outlines the logical flow from crude isolation to final structural confirmation.

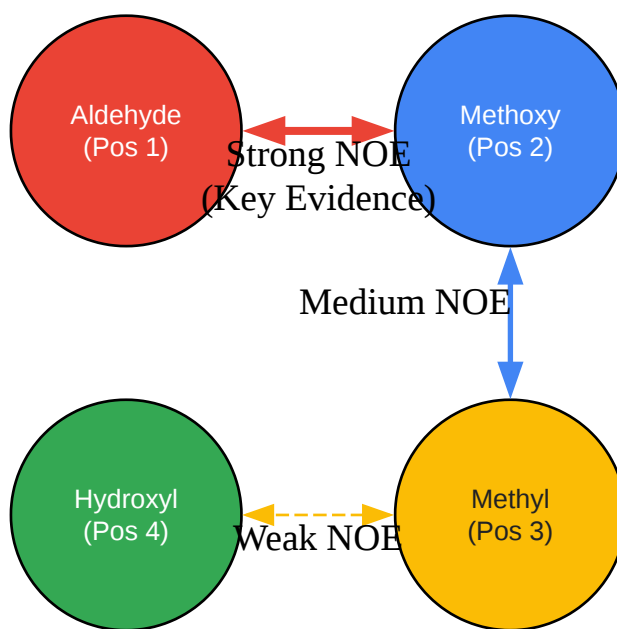


[Click to download full resolution via product page](#)

Figure 1: Step-by-step spectroscopic workflow for confirming the target structure.

NOE Connectivity Map

This diagram visualizes the spatial correlations that prove the regiochemistry.



[Click to download full resolution via product page](#)

Figure 2: NOESY correlation map. The strong interaction between Aldehyde and Methoxy (Red Arrow) rules out the 2-methyl isomer.

Part 7: Experimental Protocols

Sample Preparation for NMR

- Mass: Weigh 5–10 mg of the solid sample.
- Solvent: Add 0.6 mL of DMSO- d_6 (99.9% D). Note: $CDCl_3$ may be used, but OH protons often broaden or disappear due to exchange.
- Tube: Use a high-precision 5mm NMR tube (e.g., Wilmad 507-PP) to minimize shimming errors.
- Temperature: Equilibrate at 298 K (25°C) inside the probe for 5 minutes before acquisition.

Isolation (If extracting from Natural Source)

Based on general phenolic aldehyde isolation principles [1].

- Extraction: Macerate plant material (e.g., *Mondia whitei* roots) in CH_2Cl_2 .

- Partition: Wash with 5% NaHCO₃ to remove strong acids. Extract phenolic fraction with 1M NaOH, then acidify (HCl) and re-extract into Ethyl Acetate.
- Purification: Silica gel chromatography using Hexane:Ethyl Acetate (gradient 9:1 to 7:3). The target compound typically elutes after less polar non-phenolic aldehydes.

Part 8: References

- GuideChem. (2025). 4-Hydroxy-3-Methoxy-2-Methylbenzaldehyde Properties and Spectral Data. Retrieved from
 - Context: Provides comparative spectral data for the close regioisomer (2-methyl-3-methoxy), essential for differential diagnosis.
- National Institute of Standards and Technology (NIST). (2023). Mass Spectrum of 4-Hydroxy-3-methylbenzaldehyde. NIST Chemistry WebBook, SRD 69.[2] Retrieved from
 - Context: Authoritative source for fragmentation patterns of the parent benzaldehyde core.
- Sigma-Aldrich. (2023). Product Specification: 4-Methoxy-3-methylbenzaldehyde. Retrieved from
 - Context: Used to verify physical property baselines (refractive index, density) for the methylated analogues.
- Reich, H. J. (2023). Structure Determination Using NMR. University of Wisconsin-Madison.
 - Context: Foundational methodology for assigning AB spin systems in tri-substituted benzenes. (General Reference).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
- [2. 4-Hydroxy-3-methylbenzaldehyde \[webbook.nist.gov\]](https://webbook.nist.gov)
- To cite this document: BenchChem. [Structural Elucidation of 4-Hydroxy-2-Methoxy-3-Methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8548520/docs#structural-elucidation-of-4-hydroxy-2-methoxy-3-methylbenzaldehyde\]](https://www.benchchem.com/product/b8548520/docs#structural-elucidation-of-4-hydroxy-2-methoxy-3-methylbenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)